

An In-depth Technical Guide to 4-Bromo-2,2-diphenylbutyric Acid

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Compound of Interest

Compound Name: 4-Bromo-2,2-diphenylbutyric acid

Cat. No.: B022290

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This technical guide provides a comprehensive overview of **4-Bromo-2,2-diphenylbutyric acid**, a key intermediate in organic synthesis, particularly for pharmaceutical applications. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Information

4-Bromo-2,2-diphenylbutyric acid is an organohalogen and a carboxylic acid derivative.^[1] At room temperature, it typically appears as a white to off-white or beige crystalline solid.^{[1][2][3]} It is sparingly soluble in water but shows solubility in organic solvents like chloroform and methanol.^{[1][4]}

Physicochemical and Pharmacokinetic Data

The following table summarizes the key quantitative data for **4-Bromo-2,2-diphenylbutyric acid**.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₅ BrO ₂	[1][2][5][6][7][8]
Molecular Weight	319.19 g/mol	[1][3][5][8]
CAS Number	37742-98-6	[1][2][5]
Melting Point	127-131 °C (decomposes)	[3][4]
Boiling Point (Predicted)	365.8 ± 21.0 °C	[4]
Density (Predicted)	1.406 ± 0.06 g/cm ³	[4]
pKa (Predicted)	4.28 ± 0.10	[1][4]
LogP	2.7 - 4.1	[4][7]
Appearance	Beige to white crystalline powder	[1][2][3]
Solubility	Slightly soluble in common organic solvents, practically insoluble in water. Soluble in Chloroform and Methanol.	[1][4]
Storage Conditions	Refrigerator (2-8°C), cool and dry place.	[2][4]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **4-Bromo-2,2-diphenylbutyric acid** are crucial for its application in research and development.

Synthesis of 4-Bromo-2,2-diphenylbutyric Acid

One common laboratory-scale synthesis involves the radical bromination of 2,2-diphenylbutyric acid.[1]

Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2,2-diphenylbutyric acid in a suitable inert solvent (e.g., carbon tetrachloride).
- **Addition of Reagents:** Add N-bromosuccinimide (NBS) as the brominating agent and a radical initiator, such as benzoyl peroxide.
- **Reaction Conditions:** Heat the mixture to reflux under an inert atmosphere (e.g., nitrogen or argon). The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Filter off the succinimide byproduct.
- **Purification:** The crude product is then purified, typically by recrystallization from a suitable solvent or by column chromatography on silica gel to yield pure **4-Bromo-2,2-diphenylbutyric acid**.[\[1\]](#)

High-Performance Liquid Chromatography (HPLC) Analysis

An established method for the analysis of **4-Bromo-2,2-diphenylbutyric acid** utilizes reverse-phase HPLC.[\[7\]](#)

Protocol:

- **Column:** Newcrom R1 reverse-phase column.[\[7\]](#)
- **Mobile Phase:** A mixture of acetonitrile (MeCN), water, and phosphoric acid. For mass spectrometry (MS) compatible applications, phosphoric acid should be replaced with formic acid.[\[7\]](#)
- **Detection:** UV detection at a suitable wavelength.
- **Application:** This method is scalable and can be used for preparative separation to isolate impurities and is also suitable for pharmacokinetic studies.[\[7\]](#)

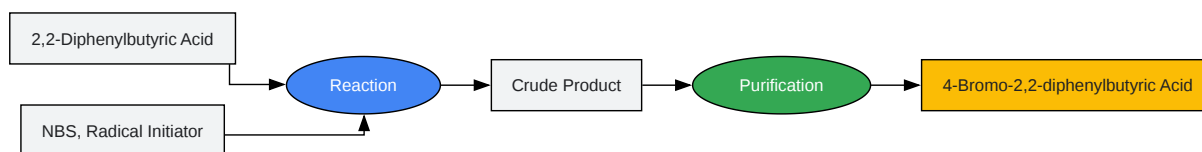
Role in Pharmaceutical Research and Development

4-Bromo-2,2-diphenylbutyric acid serves as a versatile building block in the synthesis of more complex molecules with potential therapeutic applications.

It is a known intermediate in the development of GABA (gamma-aminobutyric acid) analogs and anticonvulsant drugs.[1] Furthermore, it is identified as "Loperamide Impurity 12," making it an essential reference standard for the quality control of this pharmaceutical ingredient.[3] Research has also explored derivatives of this compound for their potential anti-inflammatory, antimicrobial, and anticancer activities.[3]

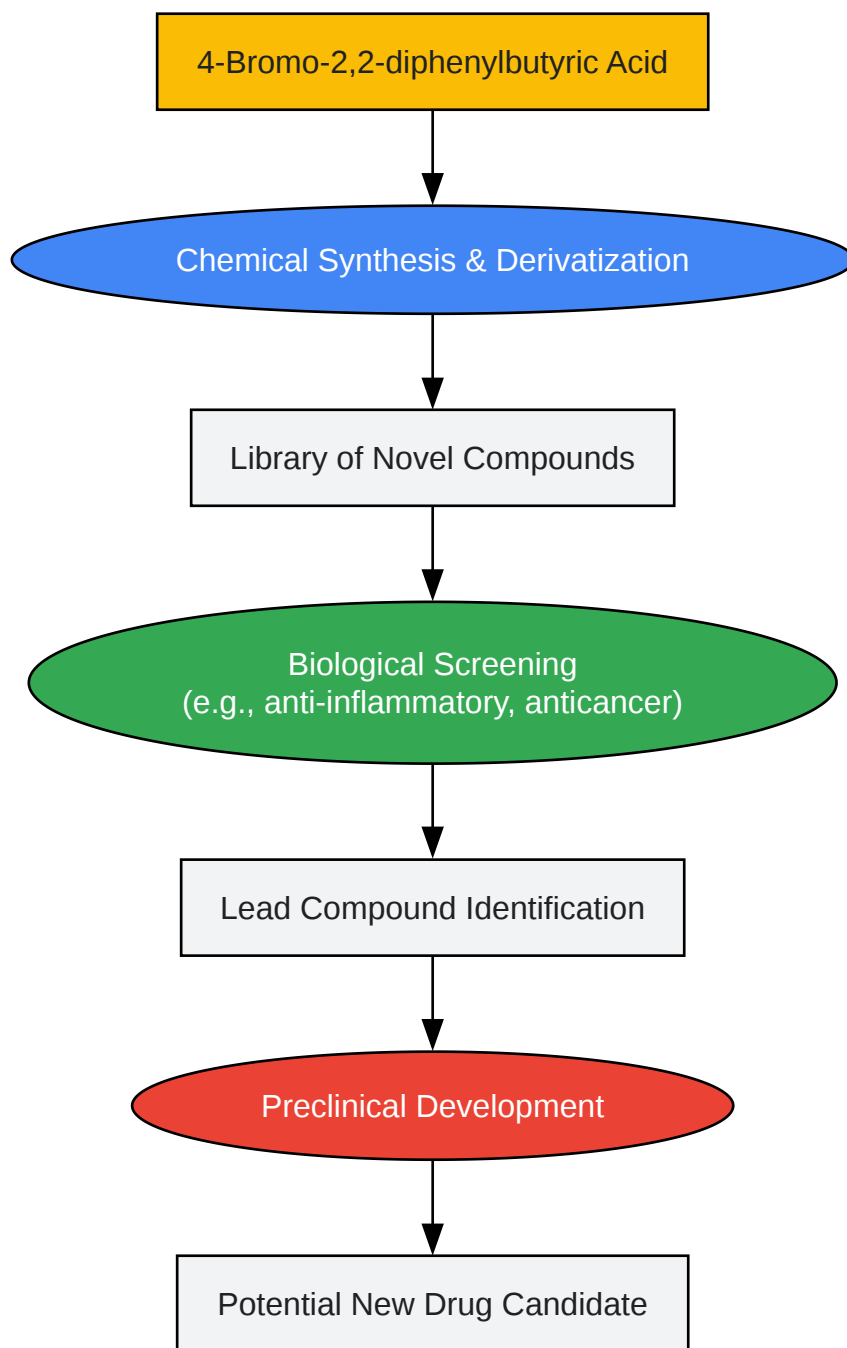
Visualizing Synthesis and Application

The following diagrams illustrate the synthesis workflow and the role of **4-Bromo-2,2-diphenylbutyric acid** in the drug discovery process.



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Caption: Synthesis workflow for **4-Bromo-2,2-diphenylbutyric acid**.



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Caption: Role of **4-Bromo-2,2-diphenylbutyric acid** in drug discovery.

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